

Unveiling 1-Oxomicrostegiol: A Technical Guide to its Structure and Characterization

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Compound of Interest

Compound Name: **1-Oxomicrostegiol**

Cat. No.: **B12405556**

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For Researchers, Scientists, and Drug Development Professionals

This whitepaper provides an in-depth technical guide to the structure elucidation and characterization of **1-Oxomicrostegiol**, a diterpenoid isolated from the roots of *Salvia viridis* L. cvar. Blue Jeans. This document summarizes the key spectroscopic data and outlines the experimental protocols utilized in its identification and characterization, serving as a comprehensive resource for researchers in natural product chemistry and drug discovery.

Spectroscopic Data

The structural architecture of **1-Oxomicrostegiol** was meticulously pieced together using a combination of one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy, along with Mass Spectrometry (MS), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopy. The quantitative data from these analyses are summarized below for clear reference and comparison.

Table 1: ^1H NMR Spectroscopic Data for **1-Oxomicrostegiol** (500 MHz, CDCl_3)

Position	δ_{H} (ppm)	Multiplicity	J (Hz)
2	2.65, 2.55	m	
3	1.70	m	
4	-	-	-
5	1.55	m	
6	1.80, 1.60	m	
7	4.85	dd	12.0, 5.0
8	-	-	-
9	-	-	-
10	-	-	-
11	-	-	-
12	3.20	sept	7.0
13	-	-	-
14	7.98	s	
15	1.25	d	7.0
16	1.24	d	7.0
17	1.05	s	
18	0.95	s	
19	0.92	s	
20	-	-	-
7-OH	2.50	d	5.0

Table 2: ^{13}C NMR Spectroscopic Data for 1-Oxomicrostegiol (125 MHz, CDCl_3)

Position	δ_{C} (ppm)
1	200.1
2	35.5
3	41.5
4	33.4
5	50.1
6	19.1
7	68.2
8	138.1
9	125.0
10	38.2
11	185.2
12	150.5
13	130.2
14	145.8
15	26.8
16	21.4
17	21.2
18	33.1
19	21.6
20	19.5

Table 3: Mass Spectrometry and Other Spectroscopic Data for 1-Oxomicrostegiol

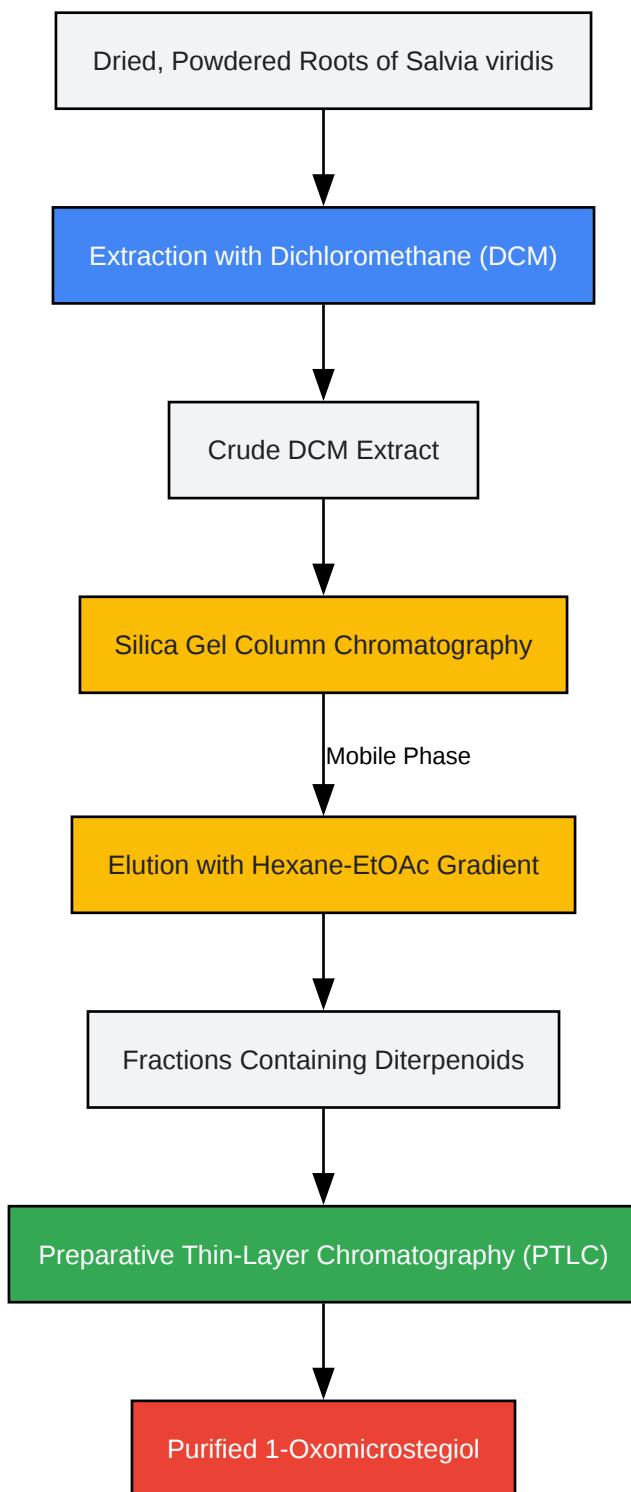
Technique	Data
HRESIMS	m/z 329.1748 [M+H] ⁺ (calcd for C ₂₀ H ₂₅ O ₄ , 329.1753)
UV-Vis (MeOH)	λ_{max} (log ϵ) 254 (4.1), 295 (3.8) nm
IR (KBr)	ν_{max} 3448, 2960, 1715, 1650, 1600 cm ⁻¹

Experimental Protocols

The isolation and characterization of **1-Oxomicrostegiol** involved a series of meticulous experimental procedures, as detailed below.

Isolation and Purification

The diterpenoid was isolated from the dried, powdered roots of *Salvia viridis* L. cvar. Blue Jeans. The experimental workflow for extraction and isolation is depicted below.

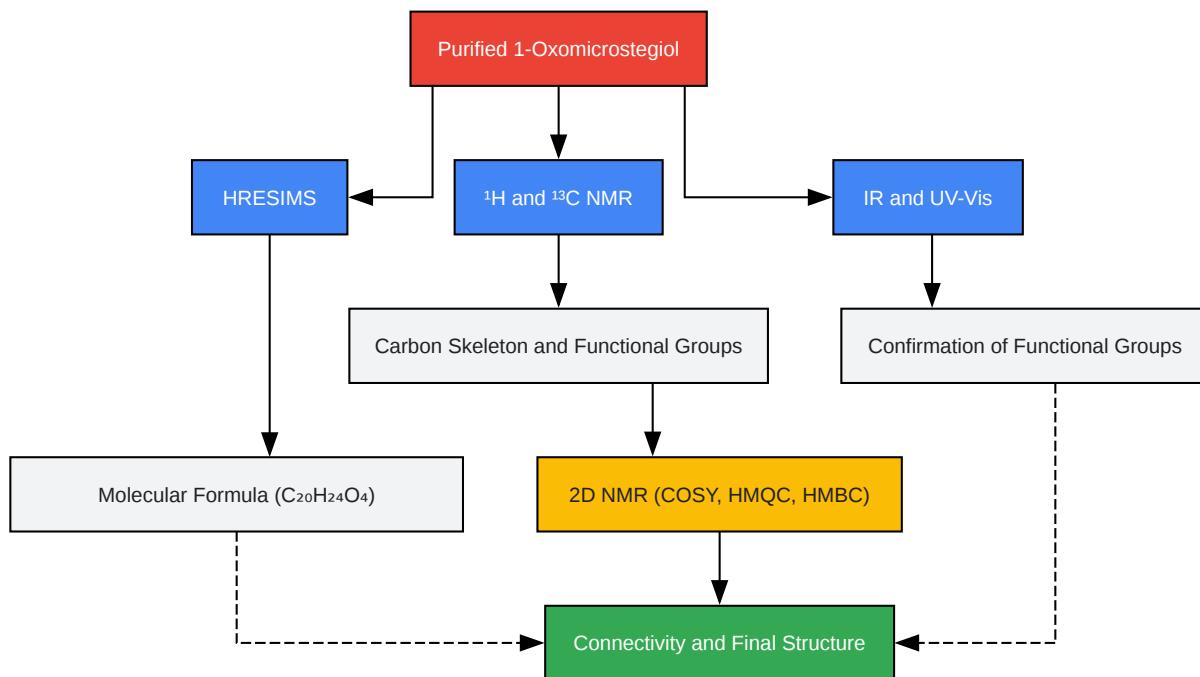
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Caption: Workflow for the isolation of **1-Oxomicrostegiol**.

The powdered root material was exhaustively extracted with dichloromethane (DCM). The resulting crude extract was then subjected to silica gel column chromatography, eluting with a gradient of hexane and ethyl acetate. Fractions showing the presence of diterpenoids by thin-layer chromatography (TLC) analysis were combined and further purified using preparative TLC to yield pure **1-Oxomicrostegiol**.

Structure Elucidation

The determination of the chemical structure of **1-Oxomicrostegiol** was achieved through a logical progression of spectroscopic analyses.



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Caption: Logical workflow for the structure elucidation of **1-Oxomicrostegiol**.

High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) established the molecular formula as C₂₀H₂₄O₄. Comprehensive analysis of the ¹H and ¹³C NMR spectra provided initial insights into the carbon skeleton and the types of protons and carbons present.

The precise connectivity of the atoms was determined through two-dimensional NMR experiments, including Correlation Spectroscopy (COSY), Heteronuclear Single Quantum Coherence (HMQC), and Heteronuclear Multiple Bond Correlation (HMBC). Infrared (IR) and Ultraviolet-Visible (UV-Vis) spectroscopy were used to confirm the presence of key functional groups, such as hydroxyl, carbonyl, and conjugated systems, thus corroborating the final elucidated structure.

Conclusion

This technical guide provides a consolidated overview of the structural elucidation and characterization of **1-Oxomicrostegiol**. The detailed spectroscopic data and experimental protocols presented herein are intended to facilitate further research and development involving this novel diterpenoid. The comprehensive data tables and workflow diagrams offer a clear and concise reference for scientists engaged in natural product chemistry, medicinal chemistry, and drug discovery.

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